

Herbicidal Spectrum of Pyrasulfotole on Broadleaf Weeds: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Pyrasulfotole*

Cat. No.: *B166964*

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Introduction

Pyrasulfotole is a selective, post-emergence herbicide belonging to the pyrazolone chemical class and is classified as a Group 27 herbicide based on its mode of action.^[1] It is a potent inhibitor of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD), a key enzyme in the biosynthesis of plastoquinone and tocopherols in susceptible plants.^{[1][2]} This inhibition ultimately leads to the bleaching of new growth, followed by necrosis and plant death.

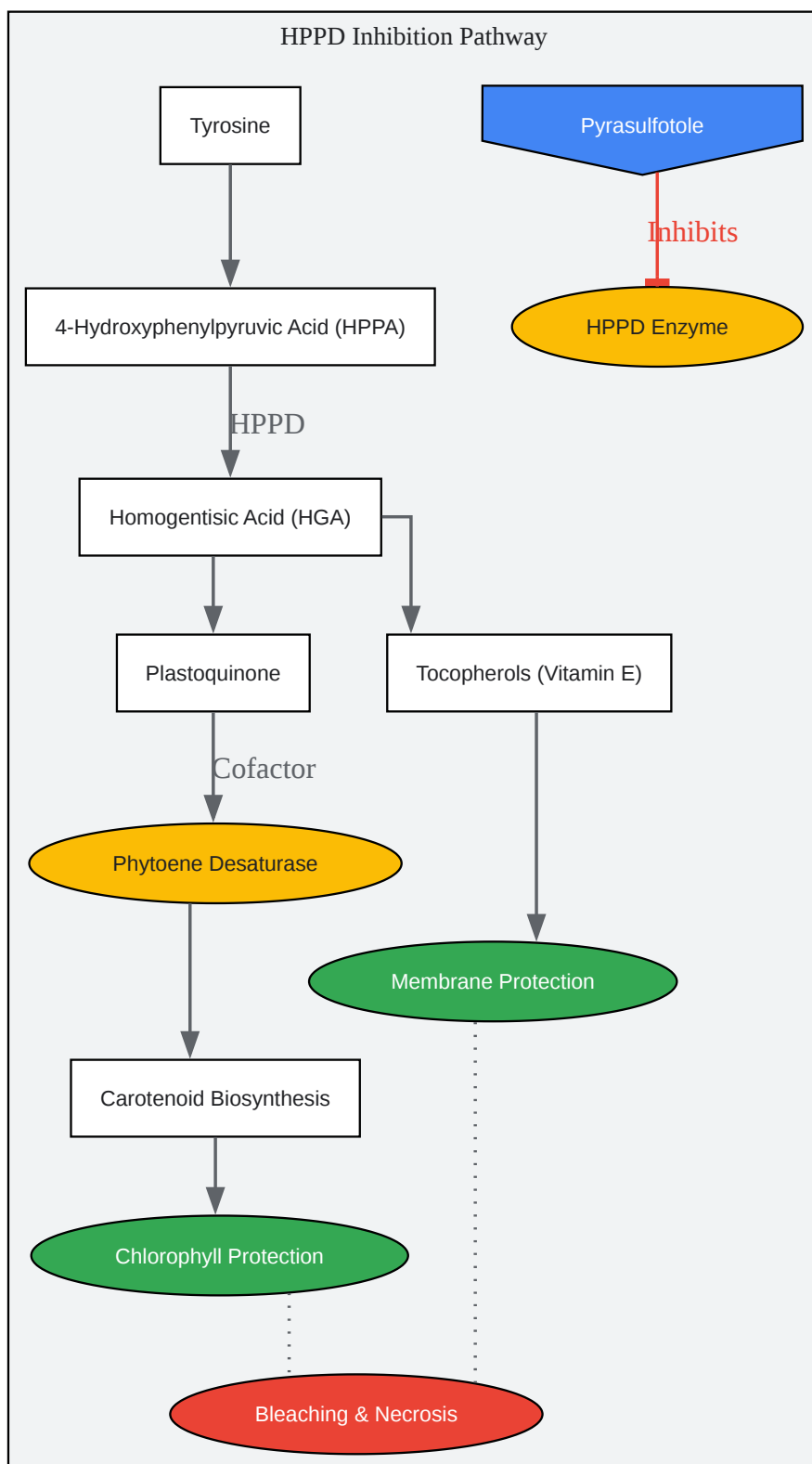
Pyrasulfotole provides effective control of a wide range of annual broadleaf weeds, including those resistant to other herbicide modes of action such as acetolactate synthase (ALS) inhibitors, phenoxy herbicides, and glyphosate.^{[1][3]} It is frequently formulated with other active ingredients, most notably the photosystem II inhibitor bromoxynil, to broaden the spectrum of weed control and provide a synergistic effect. This technical guide provides a comprehensive overview of the herbicidal spectrum of **Pyrasulfotole** on broadleaf weeds, detailing its mechanism of action, efficacy data from various field trials, and the experimental protocols used to generate this data.

Mechanism of Action: HPPD Inhibition

Pyrasulfotole's primary mode of action is the inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme. This enzyme is critical in the metabolic pathway that converts the amino acid tyrosine into plastoquinone and tocopherols (Vitamin E). Plastoquinone is an

essential cofactor for the enzyme phytoene desaturase, which is involved in the biosynthesis of carotenoids. Carotenoids play a vital role in protecting chlorophyll from photo-oxidation.

By inhibiting HPPD, **Pyrasulfotole** disrupts the production of plastoquinone, leading to a downstream inhibition of carotenoid biosynthesis. Without the protective carotenoids, chlorophyll is rapidly destroyed by sunlight, resulting in the characteristic bleaching or whitening of the plant's meristematic tissues. Furthermore, the disruption of this pathway also affects the production of tocopherols, which protect biological membranes from oxidative stress. The combined effects of chlorophyll degradation and oxidative stress lead to the cessation of growth and eventual death of susceptible broadleaf weeds.



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Mechanism of Action of **Pyrasulfotole**.

Data Presentation: Efficacy on Broadleaf Weeds

The following tables summarize the quantitative data from various field studies on the efficacy of **Pyrasulfotole**, primarily in combination with bromoxynil, against a range of broadleaf weeds.

Table 1: Efficacy of **Pyrasulfotole** + Bromoxynil on Various Broadleaf Weeds in Winter Wheat.

Weed Species	Application Rate (g a.i./ha)	Application Timing	% Control	Reference
Flixweed (Descurainia sophia)	253	Fall or Spring POST	≥98%	
Blue Mustard (Chorispora tenella)	253	Fall or Spring POST	≥98%	
Bushy Wallflower (Erysimum repandum)	253	Fall or Spring POST	≥98%	
Field Pennycress (Thlaspi arvense)	253	Fall or Spring POST	≥98%	
Henbit (Lamium amplexicaule)	253	Fall POST	≥98%	
Henbit (Lamium amplexicaule)	253	Spring POST	≥67%	
Wild Buckwheat (Polygonum convolvulus)	253	Spring POST	Ineffective	
Wild Buckwheat (Polygonum convolvulus)	207 (with dicamba or metsulfuron-methyl)	Spring POST	≥84%	

Table 2: Efficacy of **Pyrasulfotole** + Bromoxynil on Broadleaf Weeds in Grain Sorghum.

Weed Species	Application Rate (g a.i./ha)	Weed Size	% Control	Reference
Palmer Amaranth (Amaranthus palmeri)	233 or 287 (+ atrazine)	2-10 cm	100%	
Palmer Amaranth (Amaranthus palmeri)	244 or 300 (+ atrazine)	Not specified	≥93%	
Palmer Amaranth (Amaranthus palmeri)	Not specified (+ atrazine)	15-18 inches	83-99%	
Sicklepod (Senna obtusifolia)	233 or 287	5 cm	≥90%	
Sicklepod (Senna obtusifolia)	233	15 cm	40%	
Sicklepod (Senna obtusifolia)	233 (+ 2,4-D or dicamba)	15 cm	≥78%	
Morningglory species (Ipomoea spp.)	287 or 233 (+ growth regulating herbicides)	Not specified	100%	
Ivyleaf Morningglory (Ipomoea hederacea)	244 or 300 (+ atrazine)	Not specified	≥93%	
Prickly Sida (Sida spinosa)	233	5 cm	<95%	
Pigweed species (Amaranthus spp.)	244 or 300 (+ atrazine)	Not specified	≥93%	

Kochia (Kochia scoparia)	244 or 300 (+ atrazine)	Not specified	≥93%
Kochia (Kochia scoparia)	Not specified (+ Roundup Weathermax)	Not specified	>93%
Velvetleaf (Abutilon theophrasti)	244 or 300 (+ atrazine)	Not specified	≥93%
Common Sunflower (Helianthus annuus)	244 or 300 (+ atrazine)	Not specified	≥93%
Common Lambsquarters (Chenopodium album)	244 or 300 (+ atrazine)	Not specified	≥93%
Puncturevine (Tribulus terrestris)	244 or 300 (+ atrazine)	Not specified	85-99%
Wild Buckwheat (Polygonum convolvulus)	Not specified (+ Roundup Weathermax)	Not specified	>94%
Volunteer Canola (Brassica napus)	Not specified (+ Roundup Weathermax)	Not specified	>94%

Experimental Protocols

The efficacy data presented in this guide were generated from field experiments conducted under established scientific protocols. A typical experimental workflow for evaluating the herbicidal spectrum of **Pyrasulfotole** is outlined below.

Experimental Design

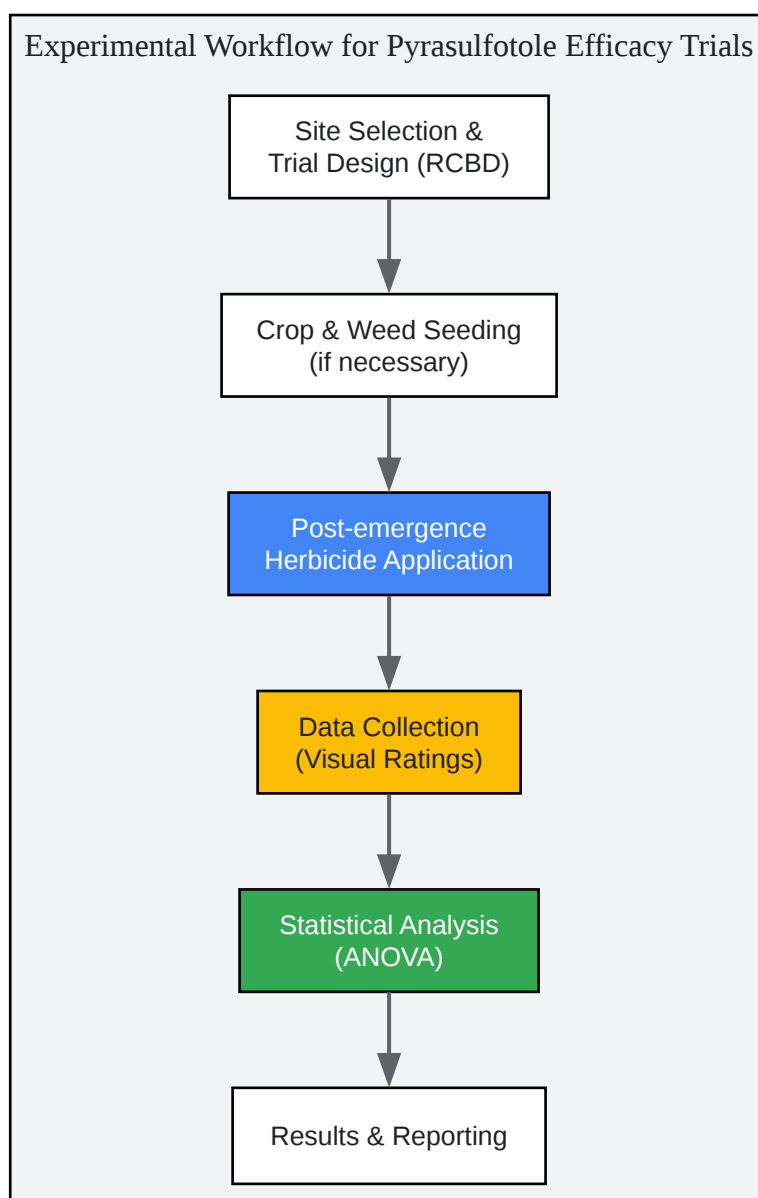
Field trials are generally established using a randomized complete block design (RCBD) with three to four replications. This design helps to minimize the effects of environmental variability within the experimental area. Individual plots are of a standardized size, for example, 3 meters wide by 9 meters long.

Herbicide Application

Herbicide treatments are applied post-emergence to actively growing weeds and crops at specified growth stages. Applications are typically made using a tractor-mounted plot sprayer calibrated to deliver a specific volume of spray solution, for instance, 121 to 139 liters per hectare at a pressure of 172 to 207 kPa. Treatments often include **Pyrasulfotole** alone, in combination with other herbicides like bromoxynil, and tank-mixed with adjuvants such as non-ionic surfactants (NIS) and urea ammonium nitrate (UAN) to enhance efficacy.

Data Collection and Analysis

Visual assessments of weed control are conducted at various intervals after treatment (e.g., 7, 14, 28, and 42 days after treatment). Efficacy is typically rated on a scale of 0% (no control) to 100% (complete plant death). Crop injury is also visually assessed on a similar scale. Data are subjected to analysis of variance (ANOVA), and treatment means are separated using a statistical test such as Fisher's Protected LSD at a significance level of $P < 0.05$.



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A typical experimental workflow.

Conclusion

Pyrasulfotole is a valuable tool for the post-emergence control of a broad spectrum of broadleaf weeds in cereal crops and grain sorghum. Its unique mode of action as an HPPD inhibitor makes it particularly effective against weeds that have developed resistance to other common herbicide classes. The efficacy of **Pyrasulfotole** is often enhanced when used in combination with other herbicides, such as bromoxynil, and with the addition of appropriate

adjuvants. The data presented in this guide, derived from rigorous field experiments, demonstrate the high level of control that can be achieved on key broadleaf weed species. For researchers and drug development professionals, **Pyrasulfotole** represents a successful example of a targeted biochemical inhibitor developed for effective weed management. Continued research into optimal application timings, tank-mix partners, and resistance management strategies will further solidify its role in integrated weed management programs.

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